

A Technical Guide to Research-Grade Vinyl Pivalate for Scientific Applications

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Compound of Interest		
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of research-grade **vinyl pivalate**, its commercial suppliers, key quality attributes, and its application in polymer synthesis. This document is intended to serve as a valuable resource for researchers and professionals in drug development and materials science who utilize **vinyl pivalate** in their work.

Introduction to Vinyl Pivalate

Vinyl pivalate (also known as vinyl trimethylacetate) is the ester of pivalic acid and vinyl alcohol.[1] It is a key monomer in the synthesis of various polymers and copolymers.[1] Its bulky tert-butyl group imparts unique properties to the resulting polymers, such as enhanced thermal stability and resistance to hydrolysis.[1] In the realm of pharmaceutical and biomedical research, polymers derived from vinyl pivalate, particularly poly(vinyl alcohol) (PVA), are explored for applications in drug delivery systems and as functional excipients.[2][3] Research-grade vinyl pivalate is typically supplied with an inhibitor, such as hydroquinone (HQ), to prevent spontaneous polymerization during storage.

Commercial Suppliers and Product Specifications

Several chemical suppliers offer research-grade **vinyl pivalate**, generally with a purity of 99% or higher. Below is a comparative summary of the product specifications from prominent



suppliers. Please note that lot-specific data can be obtained from the Certificate of Analysis (CoA) provided by the supplier at the time of purchase.[4]

Supplier	Product Name	Purity	CAS Number	Molecular Weight (g/mol)	Inhibitor
Sigma- Aldrich	Vinyl pivalate	99%	3377-92-2	128.17	Hydroquinon e
TCI America	Vinyl Pivalate (stabilized with HQ)	≥99.0% (GC)	3377-92-2	128.17	Hydroquinon e[5]
Santa Cruz Biotechnolog y	Vinyl Pivalate (stabilized with HQ)	-	3377-92-2	128.17	Hydroquinon e[4]
Alfa Aesar	Vinyl pivalate, 99%, stab. with hydroquinone	99%	3377-92-2	128.17	Hydroquinon e
Chem-Impex International	Vinyl pivalate	≥99%	3377-92-2	128.17	-

Note: This table is a summary of publicly available data and may not reflect the most current specifications. Researchers should always consult the supplier's documentation for the most accurate information.

Physicochemical Properties



Property	Value	Reference
Appearance	Colorless liquid	[3]
Boiling Point	110 °C (lit.)	[2]
Density	0.866 g/mL at 25 °C (lit.)	[2]
Refractive Index	n20/D 1.405 (lit.)	[2]
Flash Point	10 °C (50 °F) - closed cup	
Solubility	Soluble in methanol.	[3]

Experimental Protocols: Synthesis of Poly(vinyl pivalate) via RAFT Polymerization

Reversible Addition-Fragmentation chain-Transfer (RAFT) polymerization is a versatile method for synthesizing polymers with controlled molecular weights and narrow molecular weight distributions. The following is a representative protocol for the RAFT polymerization of **vinyl pivalate**, adapted from established procedures for vinyl esters.[6][7][8]

Materials:

- Vinyl pivalate (inhibitor removed prior to use)
- RAFT agent (e.g., a suitable xanthate or dithiocarbamate)
- Initiator (e.g., 2,2'-Azobis(2-methylpropionitrile), AIBN)
- Anhydrous solvent (e.g., toluene or 1,4-dioxane)
- Schlenk flask or ampule
- Magnetic stirrer
- Oil bath
- Vacuum line

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Inert gas (Nitrogen or Argon)

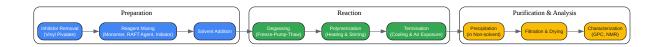
Procedure:

- Inhibitor Removal: Pass **vinyl pivalate** through a column of basic alumina to remove the hydroquinone inhibitor.
- Reaction Setup: In a Schlenk flask or ampule, combine the purified vinyl pivalate, the
 chosen RAFT agent, and the initiator (AIBN) in the desired molar ratios. A typical ratio of
 [Monomer]:[RAFT Agent]:[Initiator] would be in the range of 100:1:0.1 to 500:1:0.2,
 depending on the target molecular weight.
- Solvent Addition: Add the anhydrous solvent to the flask to achieve the desired monomer concentration.
- Degassing: Subject the reaction mixture to at least three freeze-pump-thaw cycles to remove dissolved oxygen, which can terminate the polymerization.
- Polymerization: After the final thaw, backfill the flask with an inert gas and place it in a
 preheated oil bath at a temperature suitable for the initiator (typically 60-80 °C for AIBN). Stir
 the reaction mixture for the desired duration (e.g., 4-24 hours). The reaction time will
 influence the final monomer conversion and polymer molecular weight.
- Termination: To quench the polymerization, remove the flask from the oil bath and cool it in an ice bath. Exposing the reaction mixture to air will also terminate the radical polymerization.
- Polymer Isolation: Precipitate the polymer by slowly adding the reaction mixture to a large excess of a non-solvent, such as cold methanol, while stirring.
- Purification and Drying: Collect the precipitated polymer by filtration and wash with fresh non-solvent. Dry the polymer under vacuum until a constant weight is achieved.
- Characterization: The molecular weight (Mn) and polydispersity index (PDI or Đ) of the
 resulting poly(vinyl pivalate) can be determined by Gel Permeation Chromatography (GPC).
 The chemical structure and monomer conversion can be analyzed by Nuclear Magnetic
 Resonance (NMR) spectroscopy.



Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the RAFT polymerization of vinyl pivalate.

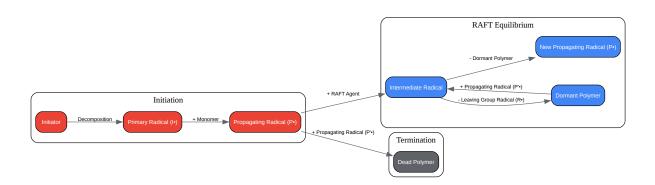


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Caption: Experimental workflow for the RAFT polymerization of vinyl pivalate.

Reaction Mechanism: RAFT Polymerization

The RAFT process is a controlled radical polymerization that allows for the synthesis of polymers with predetermined molecular weights and narrow molecular weight distributions. The general mechanism is depicted below.





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Caption: Generalized mechanism of RAFT polymerization.

Applications in Research and Drug Development

Vinyl pivalate is primarily used as a monomer for the synthesis of poly(**vinyl pivalate**) (PVPi). [3] PVPi is a precursor to syndiotactic poly(vinyl alcohol) (PVA), a polymer with applications in various fields due to its unique properties.[3][9]

- Polymer Synthesis: The controlled polymerization of **vinyl pivalate** allows for the creation of well-defined polymers with specific molecular architectures. These polymers are valuable in materials science research.[6][7]
- Drug Delivery: Poly(vinyl alcohol), derived from poly(**vinyl pivalate**), is a biocompatible and water-soluble polymer that has been extensively investigated for use in drug delivery systems, including hydrogels and nanoparticles.[2]
- Coatings and Adhesives: Copolymers of vinyl pivalate are used in the formulation of coatings and adhesives to enhance properties such as flexibility and water resistance.[1]

Safety and Handling

Vinyl pivalate is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from ignition sources. It is harmful if inhaled and may cause respiratory irritation.[10] Suspected of causing cancer.[10] It is essential to wear personal protective equipment, including safety glasses, gloves, and a lab coat, when handling this chemical. For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[11]

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